

Methyl 3-methoxy-2-naphthoate structural information and SMILES

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Compound of Interest

Compound Name: Methyl 3-methoxy-2-naphthoate

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An In-depth Technical Guide to **Methyl 3-methoxy-2-naphthoate**

Abstract

This technical guide provides a comprehensive overview of **Methyl 3-methoxy-2-naphthoate**, a chemical compound of interest in organic synthesis and as an intermediate for various functional materials. This document details its structural information, physicochemical properties, a detailed experimental protocol for its synthesis, and its canonical SMILES representation. A key feature of this guide is the visualization of its synthetic pathway, rendered using the DOT language for clarity and reproducibility. This guide is intended for researchers, chemists, and professionals in the field of drug development and material science.

Structural Information and Properties

Methyl 3-methoxy-2-naphthoate is an ester derivative of 3-methoxy-2-naphthoic acid.^[1] Its core structure consists of a naphthalene ring substituted with a methoxy group at the 3-position and a methyl ester group at the 2-position.

Table 1: Physicochemical and Structural Properties of **Methyl 3-methoxy-2-naphthoate**

Property	Value	Source
IUPAC Name	methyl 3-methoxynaphthalene-2-carboxylate	PubChem[2]
Molecular Formula	C13H12O3	PubChem[2]
Molecular Weight	216.23 g/mol	PubChem[2]
CAS Number	13041-60-6	PubChem[2]
Appearance	White to Light yellow powder to crystal	TCI America
Melting Point	48-51 °C	LookChem[1]
Boiling Point	217 °C / 30mmHg	LookChem[1]
InChI	InChI=1S/C13H12O3/c1-15-12-8-10-6-4-3-5-9(10)7-11(12)13(14)16-2/h3-8H,1-2H3	PubChem[2]
InChIKey	MPLSAOVNAXJHHI-UHFFFAOYSA-N	PubChem[2]

SMILES String

The Simplified Molecular-Input Line-Entry System (SMILES) representation for **Methyl 3-methoxy-2-naphthoate** is as follows:

COC1=CC2=CC=CC=C2C=C1C(=O)OC[2][3]

Experimental Protocols

Synthesis of Methyl 3-methoxy-2-naphthoate

A common method for the synthesis of **Methyl 3-methoxy-2-naphthoate** involves the methylation of 3-hydroxy-2-naphthoic acid followed by esterification.[4]

Materials:

- 3-hydroxy-2-naphthoic acid (1 equiv)

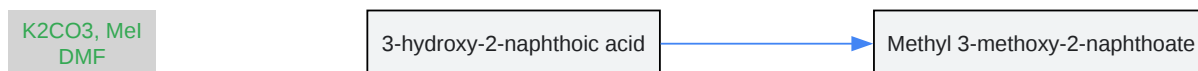
- Potassium carbonate (K_2CO_3) (4.0 equiv)
- Iodomethane (MeI)
- Anhydrous Dimethylformamide (DMF)
- Argon or Nitrogen gas
- Magnetic stir bar
- Round-bottomed flask

Procedure:

- An oven-dried 500 mL round-bottomed flask is charged with 3-hydroxy-2-naphthoic acid (10.1 g, 53.4 mmol, 1 equiv) and potassium carbonate (29.5 g, 213.6 mmol, 4.0 equiv).^[4]
- The flask is equipped with a magnetic stir bar and a rubber septum, then evacuated and back-filled with argon three times to ensure an inert atmosphere.^[4]
- Anhydrous DMF is added to the flask.
- Iodomethane is added dropwise to the stirred suspension.
- The reaction mixture is stirred at room temperature until the starting material is consumed (monitored by TLC).
- Upon completion, the reaction is quenched with water and extracted with an appropriate organic solvent (e.g., ethyl acetate).
- The organic layers are combined, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield **Methyl 3-methoxy-2-naphthoate** as a white solid.^[4]

Synthesis Workflow

The following diagram illustrates the synthetic pathway for **Methyl 3-methoxy-2-naphthoate** from 3-hydroxy-2-naphthoic acid.



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Caption: Synthetic route to **Methyl 3-methoxy-2-naphthoate**.

Potential Applications

Methyl 3-methoxy-2-naphthoate serves as a valuable intermediate in the synthesis of more complex organic molecules.[5] Its derivatives have been explored for their potential biological activities, including anti-inflammatory and anti-cancer properties.[5] Additionally, its structural motif is of interest in the development of new materials.[5]

Safety Information

Methyl 3-methoxy-2-naphthoate is classified as a skin and eye irritant.[2] It may also cause respiratory irritation. Appropriate personal protective equipment, such as gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.[6]

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